

NVP-CGM097 sulfate degradation and storage conditions

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Compound of Interest

Compound Name: NVP-CGM097 sulfate

Cat. No.: B10800342

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NVP-CGM097 Sulfate Technical Support Center

This technical support guide provides essential information on the storage, handling, and potential degradation of **NVP-CGM097 sulfate**. It is intended for researchers, scientists, and professionals in drug development to ensure the integrity and optimal performance of the compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **NVP-CGM097 sulfate** powder?

A1: **NVP-CGM097 sulfate** in its solid (powder) form is stable for extended periods when stored under the correct conditions. To ensure stability, it should be stored at -20°C.[1][2] Following these conditions, the powder is reported to be stable for up to three years.[1]

Q2: How should I prepare and store stock solutions of **NVP-CGM097 sulfate**?

A2: It is recommended to prepare stock solutions in dimethyl sulfoxide (DMSO).[1] To prevent degradation from repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes and store them at -80°C for up to two years or at -20°C for up to one year.[2] When preparing the solution, it is crucial to use fresh, moisture-free DMSO, as absorbed moisture can reduce the solubility of the compound.[1]

Q3: What is the recommended solvent for preparing NVP-CGM097 for in vivo studies?

A3: For in vivo applications, a common formulation involves a multi-step process. For a 1 mL working solution, 50 µL of a 100 mg/mL DMSO stock solution is added to 400 µL of PEG300 and mixed until clear. Then, 50 µL of Tween80 is added and mixed. Finally, 500 µL of ddH₂O is added to reach the final volume. It is advised to use this mixed solution immediately to ensure the best results.^[1]

Q4: Is **NVP-CGM097 sulfate** sensitive to any particular conditions that could cause degradation?

A4: The compound is incompatible with strong acids/alkalis and strong oxidizing/reducing agents, which can lead to degradation.^[3] It is also important to avoid repeated freeze-thaw cycles of stock solutions, as this can inactivate the product.^[2] While specific data on light and humidity sensitivity for the sulfate salt is not detailed, general best practices for handling small molecules suggest protecting them from excessive light and moisture.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced Compound Efficacy or Inconsistent Results	Compound degradation due to improper storage.	Ensure the compound is stored as a powder at -20°C and stock solutions are aliquoted and stored at -80°C. Avoid repeated freeze-thaw cycles. [1] [2]
Incomplete dissolution in solvent.	Use fresh, high-quality DMSO for preparing stock solutions. Ensure the compound is fully dissolved before use. [1]	
Use of an aged or improperly prepared working solution.	For in vivo studies, prepare the formulation fresh before each use. [1]	
Precipitation Observed in Stock Solution	Exceeded solubility limit or solvent has absorbed moisture.	Confirm the concentration is within the solubility limits for the chosen solvent. Use fresh, anhydrous DMSO for preparation. [1]
Stored at an inappropriate temperature.	Store DMSO stock solutions at -20°C or -80°C. [2]	
Variability in Cellular Assays	Inconsistent final concentration of the compound.	Calibrate pipettes regularly and ensure accurate dilution from the stock solution.
Cell line specific effects.	Be aware that NVP-CGM097's potency can vary between different cell lines and species. [4]	

Storage and Stability Data

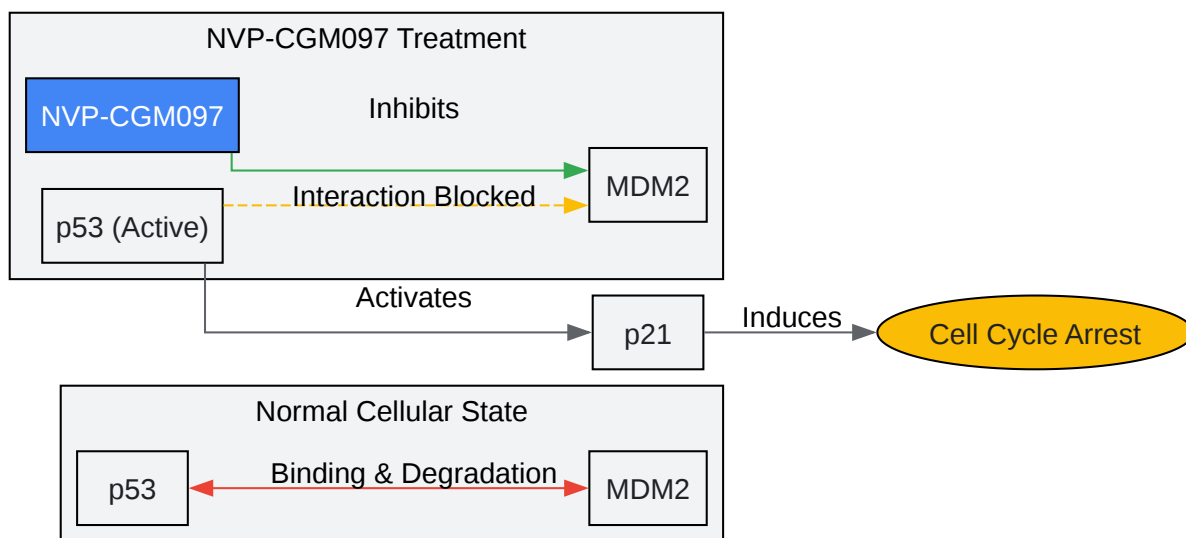
Form	Storage Temperature	Reported Stability	Reference
Powder	-20°C	3 years	[1]
Stock Solution (in DMSO)	-20°C	1 year	[2]
Stock Solution (in DMSO)	-80°C	2 years	[2]

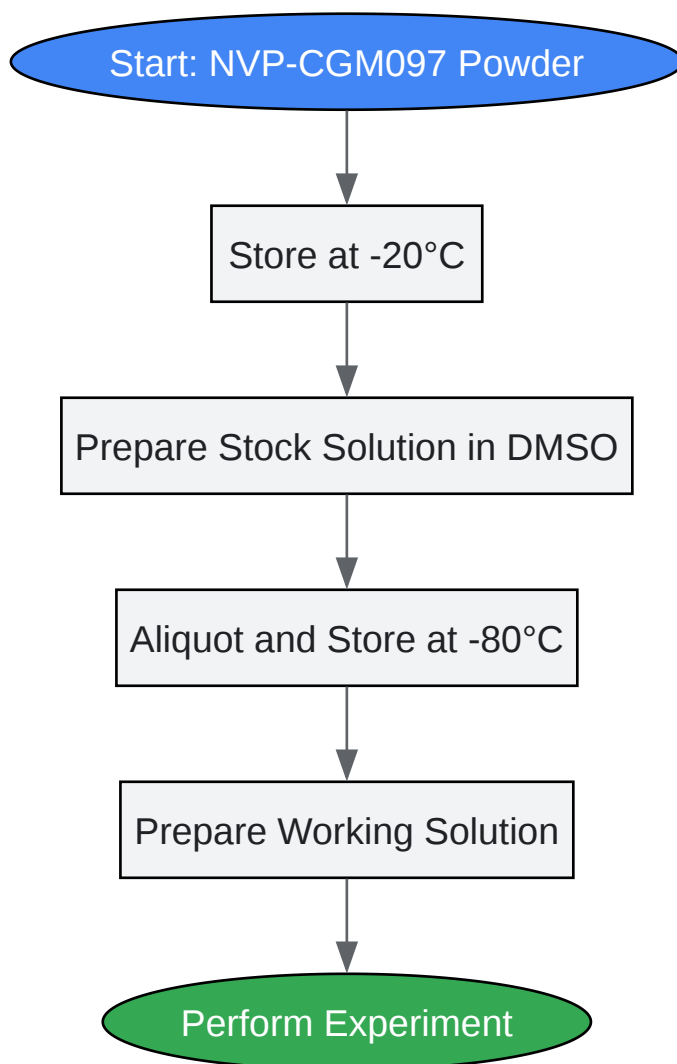
Experimental Protocols

Protocol for Preparation of NVP-CGM097 Stock Solution

- Materials: **NVP-CGM097 sulfate** powder, anhydrous dimethyl sulfoxide (DMSO), sterile microcentrifuge tubes.
- Procedure: a. Equilibrate the **NVP-CGM097 sulfate** powder to room temperature before opening the vial to prevent condensation. b. Based on the desired stock concentration (e.g., 10 mM or 100 mg/mL), calculate the required volume of DMSO.[\[1\]](#) c. Add the calculated volume of fresh, anhydrous DMSO to the vial of **NVP-CGM097 sulfate** powder. d. Vortex or sonicate briefly to ensure complete dissolution. e. Aliquot the stock solution into single-use, sterile microcentrifuge tubes. f. Store the aliquots at -20°C for short-term storage (up to 1 year) or -80°C for long-term storage (up to 2 years).[\[2\]](#)

Visualizations





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